

Application Note: Mutarotase (GALM) Gene Knockout using CRISPR/Cas9

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Compound of Interest

Compound Name:	Mutarotase
Cat. No.:	B13386317

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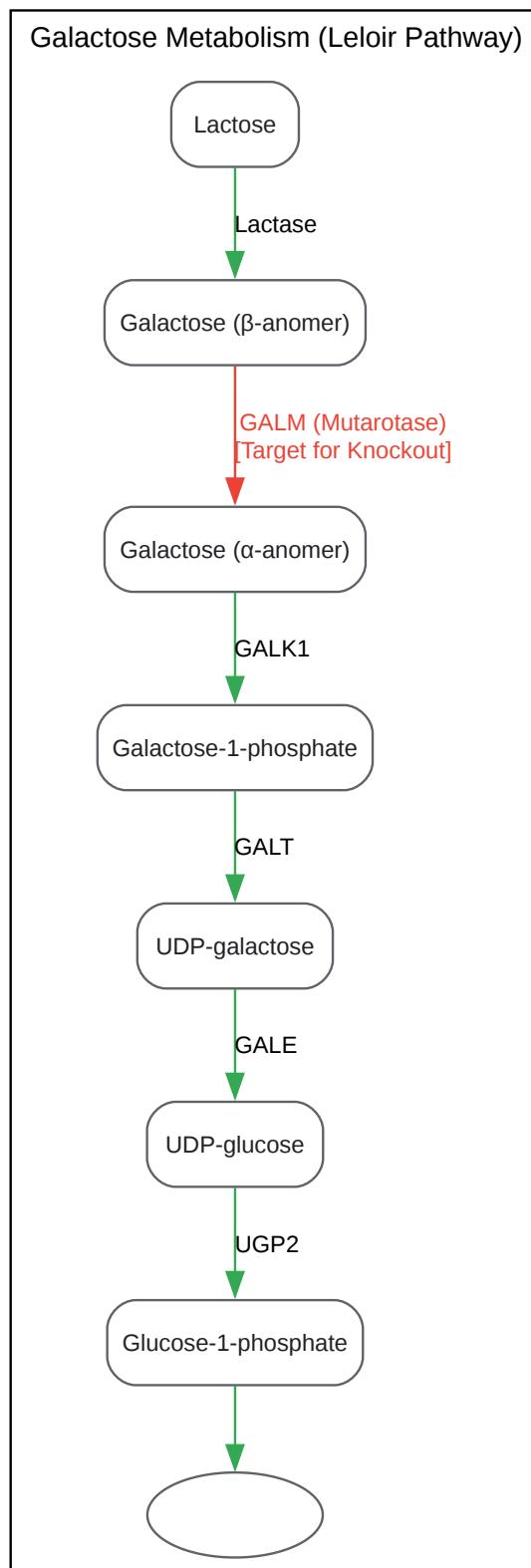
Introduction

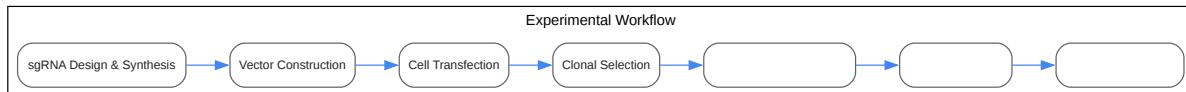
Mutarotase, encoded by the GALM gene, is a crucial enzyme in galactose metabolism. It catalyzes the epimerization of β -D-galactose to α -D-galactose, the first step in the Leloir pathway, which is the primary route for galactose utilization.[1][2][3] This pathway is essential for converting galactose, derived from lactose and other dietary sources, into glucose-1-phosphate, which can then enter glycolysis for energy production or be converted to glycogen for storage.[4] Dysfunctional GALM leads to Type IV galactosemia, an inborn error of metabolism characterized by the accumulation of galactose and its metabolites, leading to clinical manifestations such as cataracts.[5][6][7]

The CRISPR/Cas9 system has emerged as a powerful and precise tool for genome editing, enabling the targeted knockout of genes to study their function and role in disease.[8][9] This application note provides a detailed protocol for knocking out the GALM gene using CRISPR/Cas9 technology in a human cell line. It covers single guide RNA (sgRNA) design, delivery of CRISPR/Cas9 components, validation of gene knockout, and phenotypic analysis of the resulting knockout cells. This information is valuable for researchers investigating galactose metabolism, developing models for galactosemia, and for drug discovery efforts targeting metabolic disorders.

Signaling Pathway and Experimental Workflow

The GALM enzyme plays a critical role in the Leloir pathway for galactose metabolism. Understanding this pathway is essential for interpreting the consequences of a GALM gene knockout.





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